

Physical and chemical properties of N-Butyl-p-toluenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Butyl-p-toluenesulfonamide*

Cat. No.: *B159962*

[Get Quote](#)

An In-depth Technical Guide to N-Butyl-p-toluenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties of **N-Butyl-p-toluenesulfonamide**, tailored for a scientific audience. It includes key data, experimental protocols, and visual diagrams to facilitate understanding and application in a research and development context.

Chemical Identity and Structure

N-Butyl-p-toluenesulfonamide is a chemical compound belonging to the sulfonamide class. Its structure consists of a p-toluenesulfonyl group (tosyl group) bonded to the nitrogen atom of an n-butylamine. This structure imparts specific chemical characteristics relevant to its use as a plasticizer and in chemical synthesis.

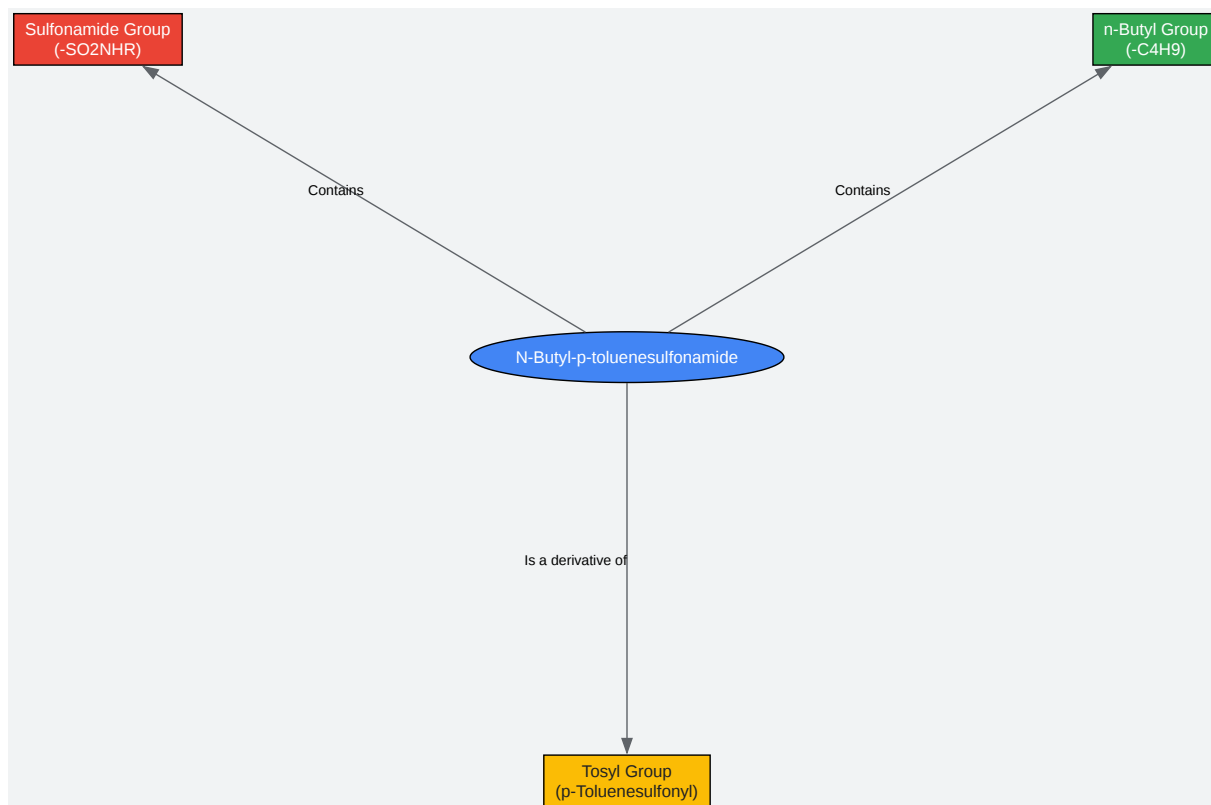
Chemical Identifiers

A comprehensive list of identifiers is crucial for accurate sourcing and regulatory compliance.

| Identifier | Value | Citation |
|-------------------|---|-----------|
| IUPAC Name | N-butyl-4-methylbenzenesulfonamide | [1] |
| CAS Number | 1907-65-9 | [1][2] |
| Molecular Formula | C ₁₁ H ₁₇ NO ₂ S | [1][2][3] |
| Molecular Weight | 227.33 g/mol | [1][2] |
| EC Number | 217-612-0 | [1] |
| PubChem CID | 61285 | [1] |
| SMILES | CCCCNS(=O)(=O)C1=CC=C(C=C1)C | [1][3] |
| InChIKey | RQUXYBHREKXNKT-UHFFFAOYSA-N | [1][3] |

Structural Diagram

The following diagram illustrates the key functional groups within the **N-Butyl-p-toluenesulfonamide** molecule.



[Click to download full resolution via product page](#)

Diagram 1: Key functional groups of **N-Butyl-p-toluenesulfonamide**.

Physical and Chemical Properties

The physical and chemical properties determine the compound's behavior under various conditions and its suitability for different applications.

Physical Properties

| Property | Value | Citation |
|--------------------------|--|----------|
| Appearance | White to light yellow powder or crystals | [4] |
| Melting Point | 40.0 to 44.0 °C | [4] |
| Water Solubility | Insoluble | [5] |
| Density/Specific Gravity | 1.120 g/cm ³ | [5] |

Chemical Properties

| Property | Value | Citation |
|-------------------------|---|----------|
| Chemical Stability | Stable under normal conditions. | [6] |
| Hazardous Decomposition | Forms Carbon monoxide (CO), Carbon dioxide (CO ₂), and Sulfur oxides upon combustion. | [5] |
| Purity (Typical) | >98.0% (HPLC) | [4] |

Experimental Protocols

Detailed methodologies are essential for the replication of results and validation of properties.

Protocol for Melting Point Determination

The melting point is a critical indicator of purity.[7][8] A sharp melting range typically signifies a high-purity compound.[7]

Objective: To determine the melting point range of **N-Butyl-p-toluenesulfonamide**.

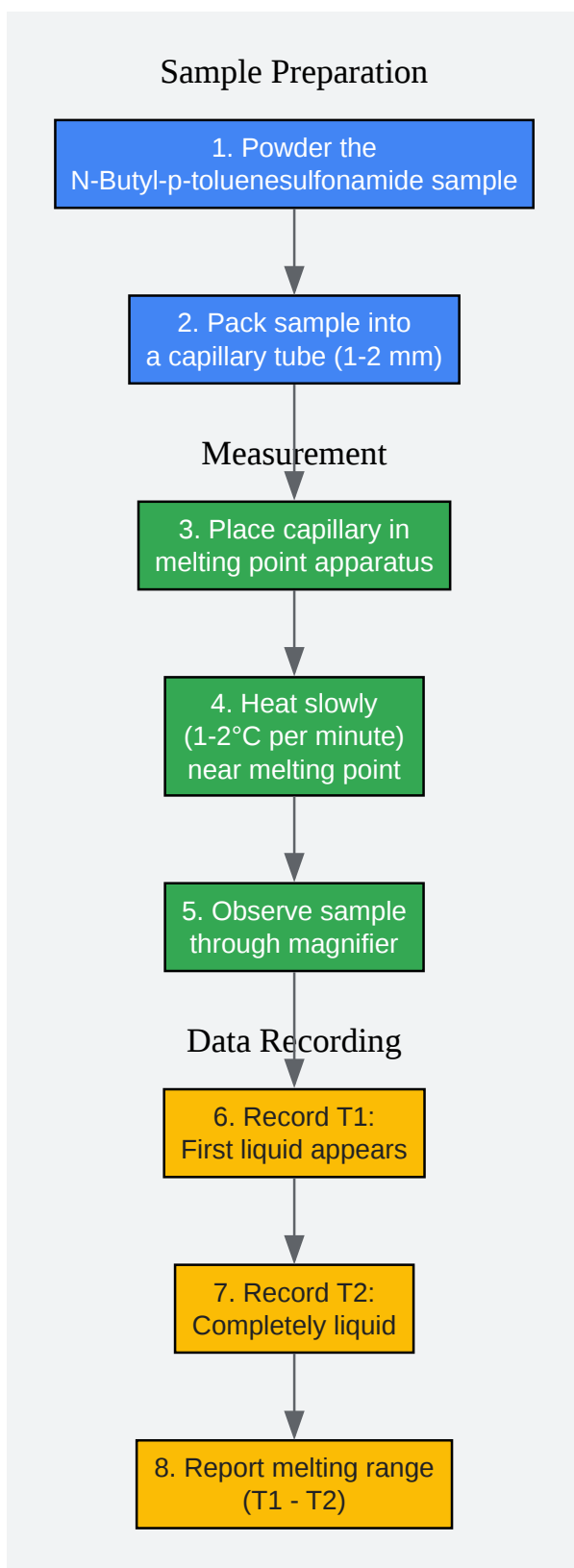
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7]
- Capillary tubes (sealed at one end)[9][10]

- Thermometer[7]
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: Finely powder a small amount of the crystalline **N-Butyl-p-toluenesulfonamide** using a mortar and pestle.[7]
- Capillary Loading: Pack the powdered sample into the open end of a capillary tube to a height of 1-2 mm by tapping the sealed end gently on a hard surface.[9][10]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Ensure the sample is level with the middle of the thermometer bulb.[7]
- Heating: Begin heating the apparatus. For an initial determination, a rapid heating rate can be used to find an approximate melting point. For an accurate measurement, repeat the process with a fresh sample, heating slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[7]
- Observation and Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely liquefied (T2).[8][10] The melting point is reported as the range T1-T2.



[Click to download full resolution via product page](#)

Diagram 2: Workflow for melting point determination.

Protocol for Solubility Determination

This protocol provides a qualitative and semi-quantitative method for assessing solubility in various solvents.

Objective: To determine the solubility of **N-Butyl-p-toluenesulfonamide** in a given solvent (e.g., water, ethanol).

Apparatus:

- Small test tubes and rack
- Vortex mixer or sonicator[11]
- Graduated pipettes or burette[12]
- Analytical balance

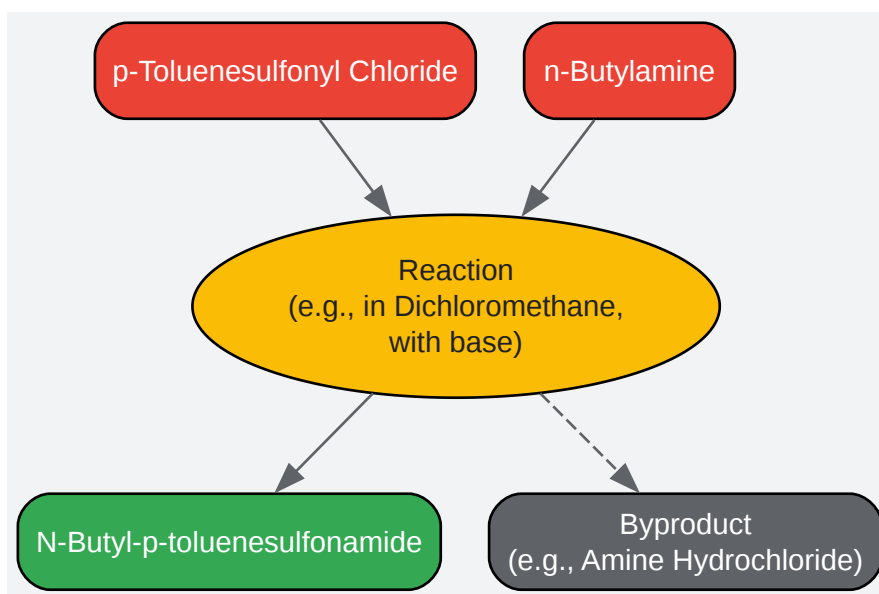
Procedure:

- Preparation: Weigh approximately 25 mg of **N-Butyl-p-toluenesulfonamide** and place it into a clean, dry test tube.[13]
- Solvent Addition: Add the chosen solvent (e.g., water) to the test tube in small, measured portions (e.g., 0.25 mL increments) up to a total volume of 0.75 mL.[13]
- Mixing: After each addition, cap the test tube and shake it vigorously for 1-2 minutes.[11][13]
A vortex mixer or sonicator can be used to ensure thorough mixing.[11]
- Observation: Visually inspect the solution for any undissolved solid particles. A clear solution with no cloudiness or precipitate indicates that the compound has dissolved.[11]
- Classification:
 - Soluble: If the compound dissolves completely after adding the total volume of solvent.
 - Slightly Soluble: If only a portion of the compound dissolves.
 - Insoluble: If the compound does not visibly dissolve.[13]

- Temperature Control: For precise measurements, ensure the temperature is controlled and recorded, as solubility is temperature-dependent.[14]

Synthesis and Reactivity

Understanding the synthesis of **N-Butyl-p-toluenesulfonamide** provides insight into potential impurities and reaction kinetics. A common method involves the reaction of p-toluenesulfonyl chloride with n-butylamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. N-Butyl-p-toluenesulfonamide | C₁₁H₁₇NO₂S | CID 61285 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. jk-sci.com [jk-sci.com]
3. GSRS [gsrs.ncats.nih.gov]

- 4. N-Butyl-p-toluenesulfonamide | 1907-65-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. pennwest.edu [pennwest.edu]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. byjus.com [byjus.com]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [Physical and chemical properties of N-Butyl-p-toluenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159962#physical-and-chemical-properties-of-n-butyl-p-toluenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com